

# Myricetin 3-O-glucoside light sensitivity handling

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Myricetin 3-O-Glucoside

CAS No.: 19833-12-6

Cat. No.: S627631

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## Handling and Storage of Myricetin 3-O-Glucoside

**Myricetin 3-O-glucoside** is confirmed to be a light-sensitive compound. The supplier explicitly recommends protecting it from light during transportation and storage [1] [2].

### Storage Conditions and Stability

The table below summarizes the recommended storage conditions to maintain the compound's stability [1] [2].

Form	Temperature	Recommended Storage Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In solvent (e.g., DMSO)	-80°C	6 months
In solvent (e.g., DMSO)	-20°C	1 month

## Frequently Asked Questions

### How should I prepare and store stock solutions to minimize degradation?

- **Preparation:** Work under subdued lighting or use amber glassware when weighing the powder or preparing stock solutions. Dissolve the powder to prepare a concentrated stock solution (e.g., 25 mg/mL in DMSO) [1] [2].
- **Storage:** Immediately aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C or -20°C, and protect them from light by using amber vials or wrapping clear vials in aluminum foil [1] [2].

**What are the signs that my Myricetin 3-O-glucoside may have degraded?** While the search results do not provide specific data, you can monitor for common signs of flavonoid degradation:

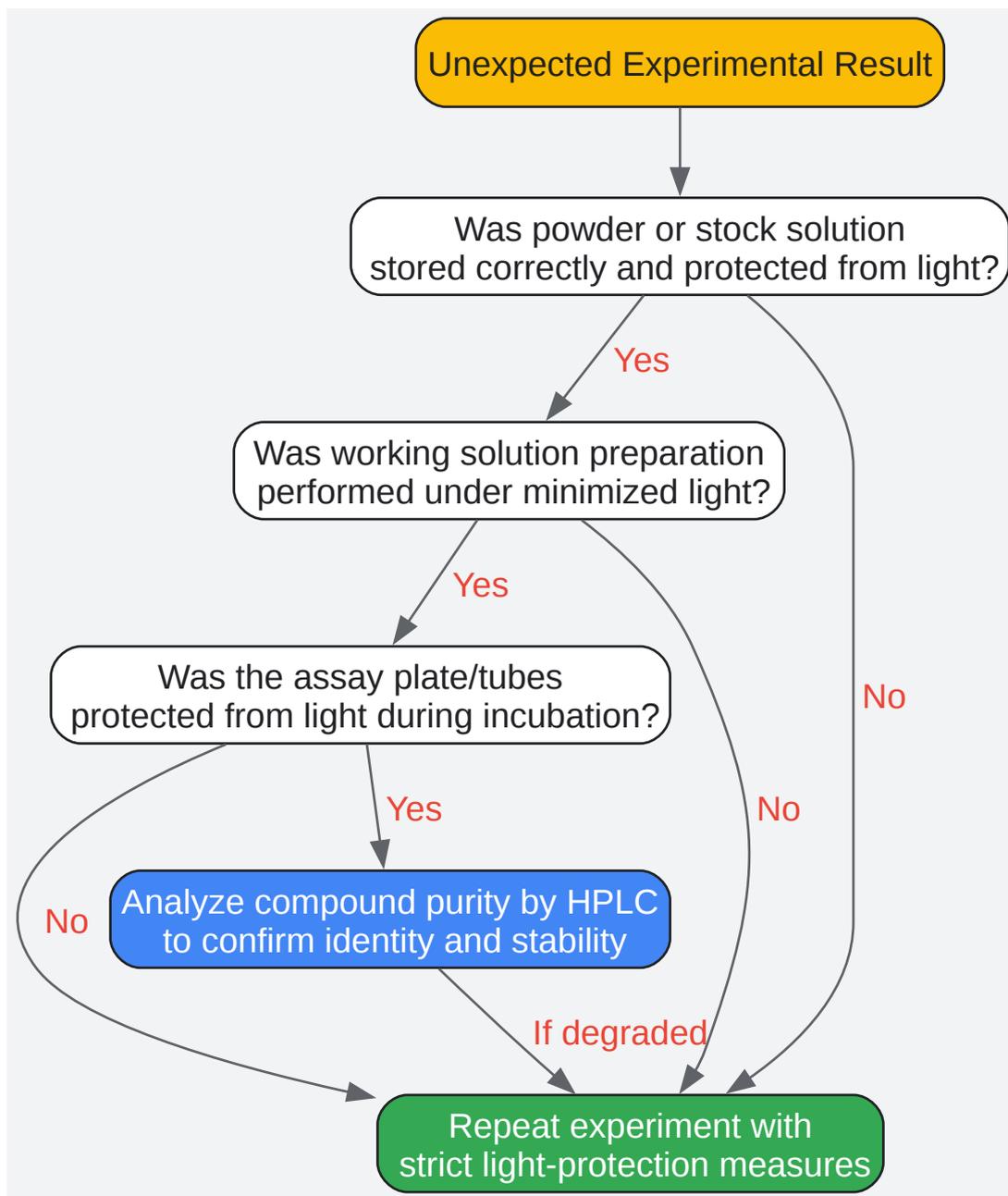
- **Physical Appearance:** A noticeable darkening of the originally light yellow to yellow solid powder or the solution.
- **Chromatographic Changes:** A significant change in the chromatographic profile, such as the appearance of new peaks or a reduction in the main peak area, if analyzed by HPLC.

**I need to run a cell-based assay that requires the compound to be in culture media for 48 hours. How can I ensure stability?** For long-term exposure in transparent culture plates, take additional protective measures:

- **Wrap the culture plates** in aluminum foil or use light-blocking plate seals to shield the media from light during incubation.
- Include appropriate controls in your experiment to account for any potential non-light-related degradation.

## Troubleshooting Guide

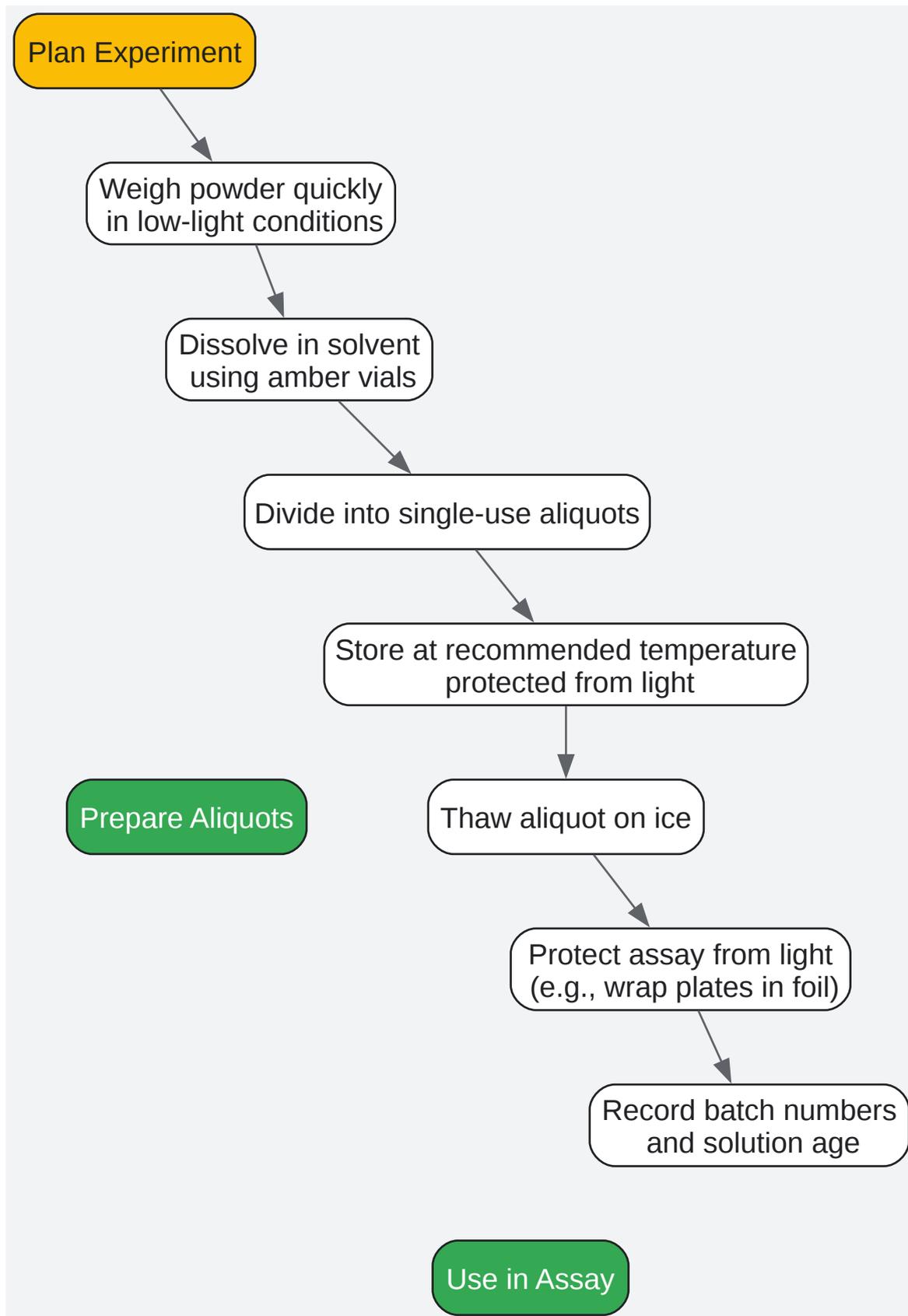
The following diagram outlines a logical workflow for diagnosing and addressing potential light-degradation issues in your experiments.



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## Experimental Design Considerations

When planning experiments, the following workflow can help you systematically integrate light-protection measures.



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The available information confirms that **Myricetin 3-O-glucoside is light-sensitive** and requires protection from light at all stages of handling [1] [2]. The core strategy is to minimize light exposure from the moment the vial is opened, through solution preparation, and during biological assays.

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## References

1. Myricetin 3-O-glucoside | 抗炎/抗菌剂| CAS 19833-12-6 [invivochem.cn]
2. - Myricetin - 3 | CAS#: 19833-12-6 | flavonol | InvivoChem O glucoside [invivochem.com]

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